

Comprehensive Spectroscopic Characterization Guide: 1-[(3-Methylpentan-2-yl)amino]propan-2-ol

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Compound of Interest

Compound Name: 1-[(3-Methylpentan-2-yl)amino]propan-2-ol

Cat. No.: B13233881

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Executive Summary & Structural Context

Compound: 1-[(3-Methylpentan-2-yl)amino]propan-2-ol Molecular Formula: C

H

NO Exact Mass: 159.1623 Da

This guide provides a rigorous framework for the structural validation of **1-[(3-Methylpentan-2-yl)amino]propan-2-ol**. Often encountered as a secondary amine intermediate in the synthesis of sterically hindered ligands or pharmaceutical actives, this molecule presents unique characterization challenges due to its multiple stereocenters.

The molecule is typically synthesized via the nucleophilic ring-opening of propylene oxide by 3-methylpentan-2-amine. Consequently, unless enantiopure starting materials are used, the product exists as a mixture of diastereomers (up to four pairs of enantiomers), which significantly impacts the NMR spectral complexity.

Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight and validate structural connectivity via fragmentation patterns.

Ionization & Molecular Ion[1]

- Technique: ESI-MS (Positive Mode) or EI-MS (70 eV).
- Molecular Ion ($[M+H]^+$): Expected at m/z 160.17.
- Radical Cation (EI, $M^{\cdot+}$): Expected at m/z 159. (Often weak in aliphatic amines due to rapid fragmentation).

Fragmentation Logic (Electron Impact)

The fragmentation is driven by

α -cleavage adjacent to the nitrogen atom and the oxygen atom. The stability of the resulting iminium ions dictates the base peak.

Primary Fragmentation Pathways:

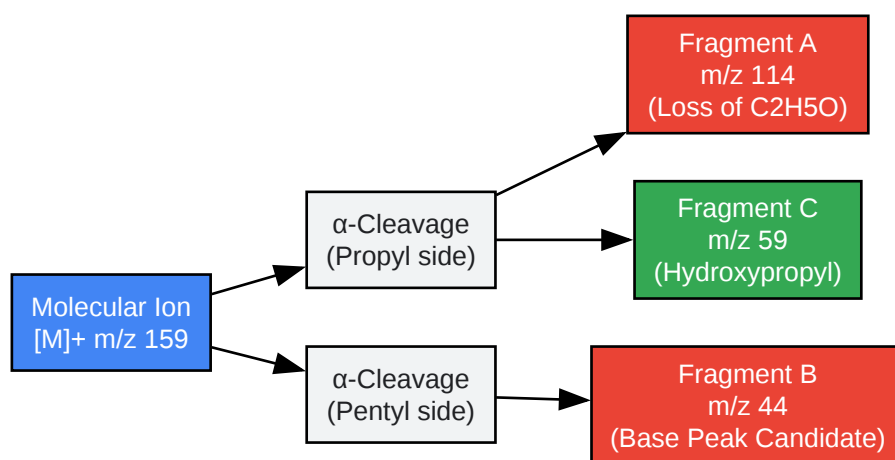
- -Cleavage (Amine side): Loss of the alkyl chain from the pentyl group.
- -Cleavage (Alcohol side): Loss of the hydroxymethyl or methyl group.
- McLafferty Rearrangement: Less likely due to the specific branching but possible if chain length permits.

Predicted Key Fragments (EI-MS):

m/z	Fragment Structure (Proposed)	Mechanism
159		Molecular Ion
114		Loss of hydroxyethyl or propyl tail
100		-cleavage losing the hydroxypropyl tail
59		Hydroxypropyl cation (characteristic of 2-hydroxypropyl chains)
44		Base peak candidate (-cleavage of the amine)

Visualization: Fragmentation Pathway

The following diagram illustrates the logical fragmentation tree for structural confirmation.



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Caption: Logical fragmentation pathways for EI-MS analysis of **1-[(3-Methylpentan-2-yl)amino]propan-2-ol**.

Infrared Spectroscopy (IR)

Objective: Identification of functional groups (Secondary Amine, Secondary Alcohol).^[1]

Key Absorption Bands

Data should be collected on a neat oil film (ATR-FTIR) for maximum resolution.

Wavenumber (cm)	Assignment	Description
3300 - 3450	and	Broad, strong band. The O-H stretch typically masks the weaker N-H stretch.
2850 - 2980		Strong aliphatic stretches (methyl/methylene). Distinct shoulder for vs .
1450 - 1470		Bending vibrations.
1370 - 1385		Gem-dimethyl or isopropyl-type doublet (characteristic of the 3-methylpentan-2-yl and propan-2-ol methyls).
1050 - 1150	and	Strong bands. C-O (secondary alcohol) typically ~1100 cm . C-N stretch ~1180 cm .

Nuclear Magnetic Resonance (NMR)

Objective: Stereochemical assignment and carbon skeleton mapping. Solvent: CDCl

(referenced to 7.26 ppm for

H, 77.16 ppm for

C).

Stereochemical Complexity

The molecule contains three chiral centers:

- C2 of the pentane chain.
- C3 of the pentane chain.[\[2\]](#)
- C2 of the propanol chain.[\[3\]](#)[\[4\]](#)

This results in

stereoisomers. In a non-stereoselective synthesis, you will observe four sets of diastereomeric signals.

- Action: If the spectrum appears "messy" with split peaks, do not assume impurity. Integration must sum to the correct proton count across the multiplet clusters.

H NMR Assignments (Predicted)

(ppm)	Multiplicity	Integral	Assignment	Notes
0.85 - 0.95	Multiplet (overlapping triplets/doublets)	6H	Terminal (Pentyl C5) + Methyl at Pentyl C3	The methyl at C3 and the terminal ethyl group often overlap.
1.05 - 1.15	Doublet (Hz)	3H	Methyl at Pentyl C2	Characteristic doublet of the amine anchor.
1.18 - 1.25	Doublet (Hz)	3H	Methyl at Propyl C3	Terminal methyl of the isopropanol group.
1.30 - 1.60	Multiplet	3H	Pentyl C3-H + Pentyl C4-	Complex region due to diastereomers.
2.40 - 2.80	Multiplet	3H	(Pentyl C2) + (Propyl C1)	The adjacent to the amine is diastereotopic (ABX system).
3.65 - 3.85	Multiplet	1H	(Propyl C2)	Deshielded by oxygen.
2.0 - 3.0	Broad Singlet	2H	+	Exchangeable. Shift varies with concentration/moisture.

C NMR Assignments (Predicted)

(ppm)	Carbon Type	Assignment
65.0 - 68.0	CH	(Propyl C2)
55.0 - 60.0	CH	(Pentyl C2)
52.0 - 55.0	CH	(Propyl C1)
38.0 - 42.0	CH	Pentyl C3 (Methine)
25.0 - 28.0	CH	Pentyl C4 (Methylene)
20.0 - 22.0	CH	Methyl on Propyl C2
15.0 - 18.0	CH	Methyl on Pentyl C2
12.0 - 14.0	CH	Methyl on Pentyl C3
10.0 - 12.0	CH	Terminal Pentyl C5

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution data and minimize exchange broadening of NH/OH protons:

- Mass: Weigh ~10-15 mg of the oil.
- Solvent: Dissolve in 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS.
- Drying: If the sample is hygroscopic (common for amino-alcohols), filter the solution through a small plug of anhydrous
or activated molecular sieves directly into the NMR tube.

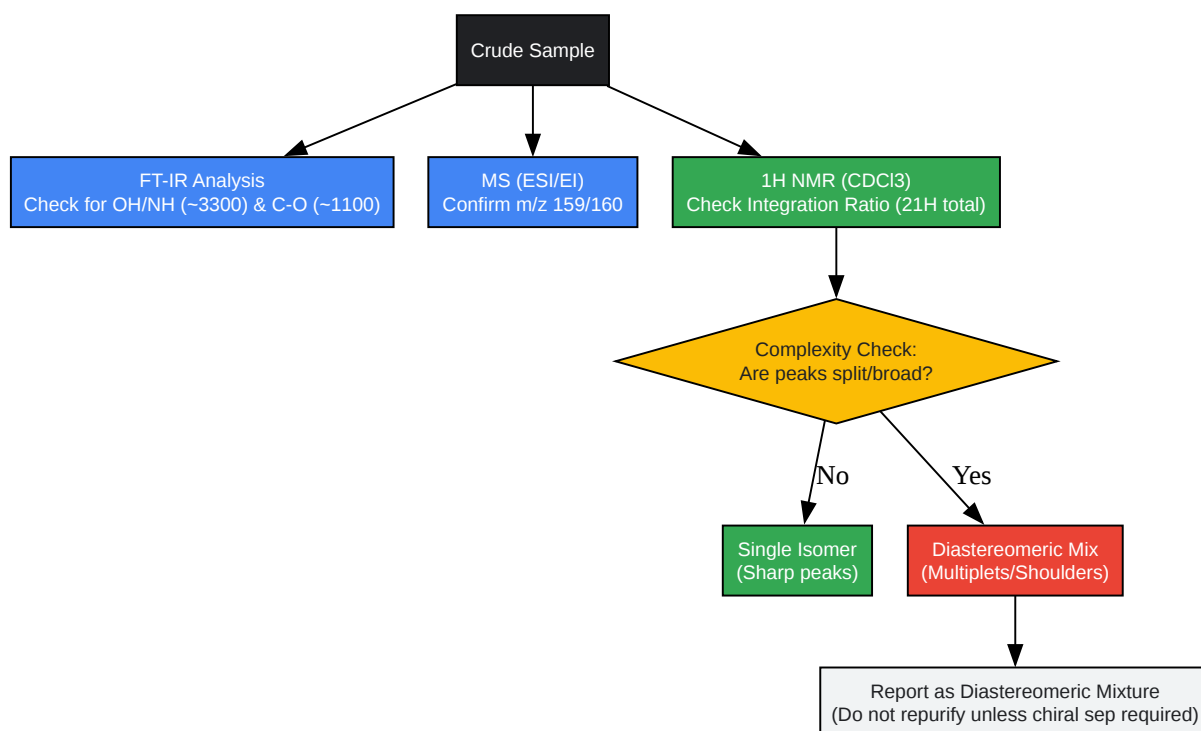
- D

O Shake (Optional): To confirm NH/OH peaks, add 1 drop of D

O, shake, and re-acquire. The broad singlet at 2.0-3.0 ppm should disappear.

Characterization Workflow

The following diagram outlines the decision logic for validating the compound's identity and purity.



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Caption: Step-by-step decision tree for spectroscopic validation of **1-[(3-Methylpentan-2-yl)amino]propan-2-ol**.

References

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